

Ethyltriethoxysilane safety data sheet and handling

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Compound of Interest

Compound Name: Ethyltriethoxysilane

Cat. No.: B166834

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An In-depth Technical Guide to the Safety and Handling of **Ethyltriethoxysilane**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data, handling procedures, and emergency measures for **ethyltriethoxysilane**. It is intended to equip laboratory and research personnel with the necessary information to handle this chemical safely.

Chemical and Physical Properties

Ethyltriethoxysilane is a colorless liquid with a characteristic odor.^{[1][2]} It is insoluble in water.^{[1][3]} A summary of its key physical and chemical properties is provided below.

Property	Value
Molecular Formula	C8H20O3Si[1][2][4]
Molecular Weight	192.33 g/mol [1][2]
Boiling Point	158 - 160 °C[2][5]
Melting Point	-78 °C[2][3][5]
Flash Point	29 °C / 84.2 °F[2]
Autoignition Temperature	235 °C / 455 °F[2]
Specific Gravity	0.896[2][5]
Vapor Pressure	3.7 ± 0.3 mmHg at 25°C[3]
Water Solubility	Insoluble[1][3]

Hazard Identification and Classification

Ethyltriethoxysilane is classified as a flammable liquid and can cause skin and eye irritation.
[2][4][6][7][8]

Hazard Class	Category	GHS Hazard Statement Code
Flammable liquids	3	H226
Skin corrosion/irritation	2	H315
Serious eye damage/eye irritation	2	H319
Specific target organ toxicity – single exposure	3	H335

Source:[4]

Signal Word:Warning[6][8]

Hazard Statements:

- H226: Flammable liquid and vapor.[4][6][8]
- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]

Toxicological Information

The toxicological data for **ethyltriethoxysilane** is limited, and the properties have not been fully investigated.[2] Overexposure may lead to symptoms such as headache, dizziness, tiredness, nausea, and vomiting.[2] Contact with water may liberate ethanol, which can have chronic effects on the central nervous system.[9]

Route of Exposure	Species	Value
Oral LD50	Rat	14 g/kg[2]
Dermal LD50	Rabbit	14,320 mg/kg[10]

Experimental Protocols

The methodologies for determining the toxicological data presented are based on internationally recognized guidelines, ensuring reproducibility and reliability.

Acute Oral Toxicity (LD50) The acute oral toxicity is determined following the OECD Test Guideline 401. This method involves the administration of a single dose of the substance to a group of rats via gavage. The animals are then observed for 14 days for signs of toxicity and mortality. The LD50 value is calculated as the dose that is lethal to 50% of the test population.

Acute Dermal Toxicity (LD50) The acute dermal toxicity is assessed using the OECD Test Guideline 402. The substance is applied to a shaved area of the skin of rabbits for a 24-hour period. The animals are observed for up to 14 days for any signs of skin irritation, systemic toxicity, and mortality. The dermal LD50 is the dose that results in the death of 50% of the animals.

Safe Handling and Storage

Adherence to strict handling and storage protocols is essential to mitigate the risks associated with **ethyltriethoxysilane**.

Handling:

- Work in a well-ventilated area.[6]
- Wear appropriate personal protective equipment, including gloves, lab coat, and safety goggles.[2][6][11]
- Avoid all contact with skin and eyes.[6][11]
- Keep the substance away from heat, sparks, open flames, and any other potential ignition sources.[2][6][11]
- Utilize non-sparking tools.[6][11]
- Implement measures to prevent the accumulation of electrostatic charge.[2][11]

Storage:

- Store in a cool, dry, and well-ventilated area in a tightly sealed container.[2][6][11]
- Keep away from sources of ignition.[2][11]
- Store separately from incompatible materials, such as strong oxidizing agents.[2][11]
- This material is sensitive to moisture.[2]

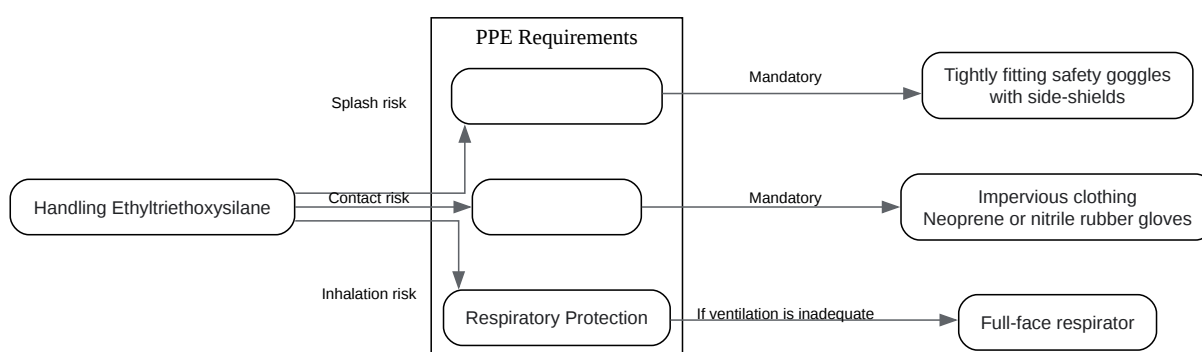
Exposure Controls and Personal Protective Equipment (PPE)

To minimize exposure, a combination of engineering controls and personal protective equipment should be employed.

Engineering Controls:

- Ensure the laboratory is equipped with adequate ventilation systems.[2][6]
- Use explosion-proof equipment for all electrical, ventilation, and lighting systems.[2][6]
- An emergency eyewash station and safety shower must be readily accessible.[11]

Personal Protective Equipment (PPE):



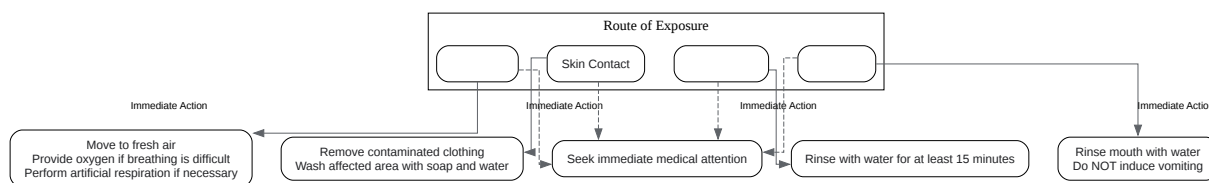
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Caption: PPE selection workflow for handling **ethyltriethoxysilane**.

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[6]
- Skin Protection: Wear impervious, flame-resistant clothing and gloves.[6] Neoprene or nitrile rubber gloves are recommended.[11]
- Respiratory Protection: In case of insufficient ventilation or if exposure limits are exceeded, a full-face respirator should be used.[6]

First-Aid Procedures

Prompt and appropriate first-aid is crucial in the event of an exposure.



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Caption: First-aid measures for **ethyltriethoxysilane** exposure.

- Inhalation: Immediately move the individual to fresh air. If breathing is labored, administer oxygen. If breathing has stopped, provide artificial respiration and seek immediate medical attention.[6]
- Skin Contact: Remove all contaminated clothing at once. Wash the affected skin with soap and plenty of water and seek medical advice.[6]
- Eye Contact: Flush the eyes with water for a minimum of 15 minutes and consult a physician.[2][6]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Contact a doctor or poison control center immediately.[6]

Fire-Fighting Protocols

Given that **ethyltriethoxysilane** is a flammable liquid, it is imperative to have established fire-fighting procedures.

Suitable Extinguishing Agents:

- Dry chemical, carbon dioxide, or alcohol-resistant foam are effective.[2][6]

- A water spray can be used to cool containers that are exposed to fire.[2]

Fire-Related Hazards:

- Vapors can form explosive mixtures with air.[2][7]
- Vapors may travel to an ignition source and cause a flashback.[2][7]
- Containers are at risk of exploding if heated.[2][7]

Firefighter Protection:

- Firefighters should wear a self-contained breathing apparatus when necessary.[2][6]

Accidental Release and Containment

A clear and effective plan for accidental releases is essential for safety and environmental protection.

Personal Safety Measures:

- Wear appropriate personal protective equipment.[6]
- Avoid inhaling any vapors, mists, or gases.[6]
- Ensure the area is well-ventilated.[6]
- Eliminate all potential sources of ignition.[2][6]
- Evacuate all non-essential personnel from the area.[6]

Environmental Safety:

- If it is safe to do so, prevent any further leakage or spillage.[6]
- Do not allow the chemical to enter the drainage system.[6]

Cleanup Procedures:

- Contain the spill and absorb it with a non-combustible material such as sand, earth, or vermiculite.[8]
- Collect the absorbed material into a suitable, sealed container for disposal.[6]
- Use only spark-proof tools and explosion-proof equipment during cleanup.[2][6]

Chemical Stability and Reactivity

Reactivity Profile:

- Under normal conditions, no hazardous reactions are expected.[2]

Chemical Stability:

- The chemical is stable under the recommended storage conditions.[2][10]
- It is sensitive to moisture.[2]

Conditions to Avoid:

- Keep away from heat, flames, and sparks.[6][10]
- Avoid exposure to moisture or water.[2]

Incompatible Substances:

- Avoid contact with strong oxidizing agents.[2]

Hazardous Decomposition Products:

- Thermal decomposition can produce carbon monoxide, carbon dioxide, and silicon dioxide.
[2]

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